

Personal protective equipment for handling Lutrelin

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Compound of Interest

Compound Name: Lutrelin

Cat. No.: B1630247

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Essential Safety and Handling Guide for Luteolin

Important Note for Researchers: The following guide provides crucial safety and logistical information for the handling of Luteolin. Initial searches for "**Lutrelin**" did not yield information on a chemical with that specific name, suggesting it may be a typographical error. Based on the similarity in nomenclature and its common use in research, this document focuses on Luteolin. It is imperative to verify the identity of your specific compound before implementing these procedures.

This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling, use, and disposal of Luteolin in a laboratory setting.

Hazard Identification and Classification

Luteolin is a naturally occurring flavonoid that, despite its potential therapeutic benefits, presents several hazards that require careful management in a laboratory environment. It is classified as a hazardous substance, and appropriate precautions must be taken to avoid exposure.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2][3][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2][3][4]

Toxicological Data

Understanding the quantitative toxicological data is essential for a comprehensive risk assessment. While specific oral and dermal LD50 values for common test species like rats and rabbits are not consistently available in the literature, the following data provides insight into the toxicity of Luteolin.

Parameter	Species	Route	Value	Reference
Intraperitoneal LD50	Mouse	Intraperitoneal	180 mg/kg	[1][5]
Oral TDLo	Mouse	Oral	20 mg/kg	[1][5]
Intraperitoneal TDLo	Mouse	Intraperitoneal	140 mg/kg / 2 weeks (intermittent)	[1][5]
Acute Toxicity	Rat	Oral	> 500 mg/kg	[6]

Occupational Exposure Limits (OELs): There are no established Permissible Exposure Limits (PELs) from OSHA, Recommended Exposure Limits (RELs) from NIOSH, or Threshold Limit Values (TLVs) from ACGIH for Luteolin.[7] Therefore, it is crucial to handle Luteolin with a high degree of caution, implementing engineering controls and personal protective equipment to minimize any potential exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling Luteolin to prevent skin contact, eye exposure, and inhalation.

PPE Category	Specifications	Rationale
Hand Protection	Nitrile or neoprene gloves. Ensure gloves are inspected before use and have a sufficient breakthrough time for the solvents being used.	To prevent skin irritation and absorption.
Eye and Face Protection	Safety glasses with side shields or tightly sealed safety goggles. A face shield should be worn when there is a risk of splashing.	To protect against eye irritation from dust particles or splashes.
Skin and Body Protection	A lab coat or chemical-resistant apron. Consider disposable coveralls for larger quantities or when there is a significant risk of contamination.	To prevent skin contact and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator is required when handling Luteolin powder outside of a certified chemical fume hood or other ventilated enclosure. The type of respirator will depend on the potential concentration and should be selected in accordance with a respiratory protection program.	To prevent respiratory tract irritation from inhalation of airborne particles.

Experimental Protocols: Handling and Disposal

Adherence to strict protocols for handling and disposal is critical for laboratory safety and environmental protection.

Handling Luteolin Powder

Objective: To safely weigh and prepare solutions of Luteolin while minimizing exposure.

Methodology:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Verify that a certified chemical fume hood is available and functioning correctly.
- PPE: Don all required personal protective equipment as outlined in the table above.
- Weighing:
 - Perform all weighing operations of Luteolin powder within a chemical fume hood or a ventilated balance enclosure to contain any airborne dust.
 - Use a dedicated, clean spatula and weighing paper.
 - Carefully transfer the desired amount of Luteolin to the weighing paper, avoiding any sudden movements that could generate dust.
 - Once weighed, gently tap the spatula to remove any residual powder back into the container.
- Solution Preparation:
 - In the chemical fume hood, carefully add the weighed Luteolin powder to the desired solvent.
 - Use a funnel to avoid spills.
 - Cap the container securely and mix by inversion or using a magnetic stirrer as appropriate.
- Cleanup:

- Wipe down the balance and surrounding surfaces with a damp cloth to collect any residual dust.
- Dispose of the weighing paper and any contaminated cleaning materials as hazardous waste.
- Wash hands thoroughly after handling is complete, even if gloves were worn.

Spill Cleanup Protocol

Objective: To safely clean up a spill of Luteolin powder, preventing further contamination and exposure.

Methodology:

- Evacuate and Secure: Immediately alert others in the vicinity of the spill. If the spill is large or in a poorly ventilated area, evacuate the immediate area. Restrict access to the spill site.
- Assess and Prepare:
 - If safe to do so, identify the extent of the spill.
 - Gather the necessary spill cleanup materials: absorbent pads (for liquid spills if a solution was spilled), a dedicated dustpan and brush (for powder spills), a sealable waste container, and appropriate PPE.
- Cleanup:
 - For Powder Spills: Do NOT use a dry brush or compressed air, as this will aerosolize the powder. Gently cover the spill with a damp paper towel to avoid raising dust. Carefully scoop the material into a sealable container.
 - For Solution Spills: Cover the spill with an absorbent material. Once absorbed, carefully transfer the material to a sealable container.
- Decontamination:
 - Clean the spill area with a suitable solvent or detergent solution, followed by water.

- Wipe the area dry.
- Disposal:
 - Label the sealed container with the contents ("Luteolin Waste") and dispose of it as hazardous waste according to institutional and local regulations.
 - Dispose of all contaminated PPE as hazardous waste.
- Reporting: Report the spill to the laboratory supervisor or safety officer.

Waste Disposal Plan

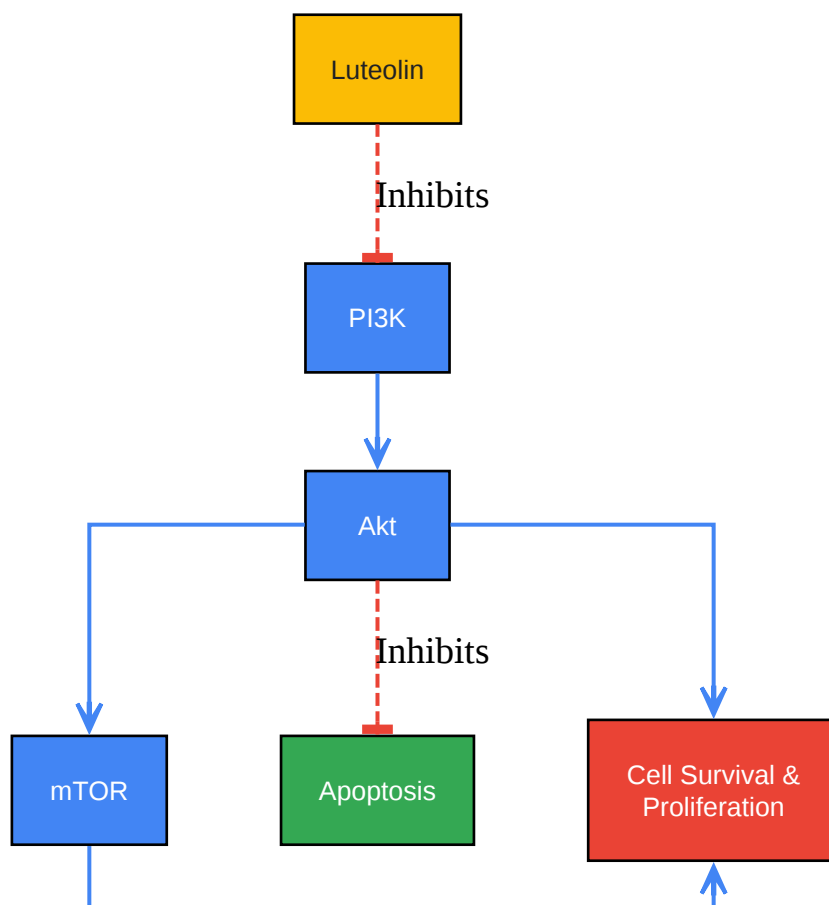
Objective: To ensure the proper and compliant disposal of all Luteolin-contaminated waste.

Methodology:

- Segregation: All waste contaminated with Luteolin, including unused product, contaminated PPE, and spill cleanup materials, must be segregated from general laboratory waste.
- Containment:
 - Solid waste should be placed in a clearly labeled, sealed, and puncture-resistant container.
 - Liquid waste should be collected in a compatible, sealed, and clearly labeled container.
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste: Luteolin" and include the date of accumulation.
- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through the institution's environmental health and safety office or a licensed hazardous waste disposal contractor. Do not dispose of Luteolin down the drain or in the regular trash.^{[4][5]}

Signaling Pathway and Experimental Workflow

Luteolin is known to modulate several key signaling pathways involved in cellular processes. One of the most studied is the PI3K/Akt pathway, which plays a crucial role in cell survival, proliferation, and apoptosis. The following diagram illustrates the inhibitory effect of Luteolin on this pathway.



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Caption: Luteolin's inhibitory action on the PI3K/Akt signaling pathway.

By providing this essential safety and logistical information, we aim to empower researchers to work safely and effectively with Luteolin, fostering a culture of safety and building trust in our commitment to value beyond the product itself.

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